Technical Guide: 6-Bromo Substituted Fused Nitroimidazole Derivatives

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Compound of Interest	
Compound Name:	*6-bromo-2H,3H-imidazo[2,1-b][1,3]oxazole*
CAS No.:	*1369335-05-6*
Cat. No.:	*B6250645*

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Executive Summary

Fused nitroimidazoles represent a critical class of bioreductive prodrugs, most notably revitalized by the approval of Pretomanid (PA-824) and Delamanid (OPC-67683) for multidrug-resistant tuberculosis (MDR-TB). While the "6-bromo" substitution itself is rarely the final pharmacophore in clinical drugs (due to metabolic liability or lipophilicity concerns), 6-bromo derivatives serve two pivotal roles in this field:

- Synthetic Linchpins: 6-bromo-substituted intermediates (e.g., in the imidazo[1,2-a]pyridine or imidazo[2,1-b]oxazine series) are the electrophilic handles used to install the lipophilic "tails" required for cell wall penetration.
- SAR Probes: Bromine substitutions at the 6-position of the fused ring (or on the aryl tail attached at C-6) are used to modulate electron density, block metabolic oxidation sites, and tune the reduction potential (

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) of the nitro group.

This guide analyzes the imidazo[2,1-b][1,3]oxazine and imidazo[1,2-a]pyridine scaffolds, detailing the synthetic utility and biological impact of 6-bromo substitutions.

Chemical Rationale & Structural Biology

The Fused Nitroimidazole Scaffold

The core efficacy of this class stems from the bicyclic fused system which stabilizes the nitro group, tuning its redox potential to roughly -534 mV. This potential is sufficiently negative to avoid reduction by mammalian enzymes (preventing general toxicity) but allows reduction by the specific deazaflavin-dependent nitroreductase (Ddn) in Mycobacterium tuberculosis (M.tb).

The "6-Bromo" Context

The term "6-bromo substituted" applies to two distinct structural contexts depending on the ring numbering:

Scaffold	Numbering Context	Role of 6-Bromo
Imidazo[2,1-b][1,3]oxazine(Pretomanid Class)	C-6 is the chiral center bearing the lipophilic tail.	Intermediate: A 6-bromoalkyl intermediate is often cyclized or displaced to attach the tail.Analog: 6-bromo-aryl tails are explored for halogen bonding interactions.
Imidazo[1,2-a]pyridine(Antiparasitic Class)	C-6 is on the pyridine ring.[1]	Pharmacophore: 6-bromo substitution directly on the ring modulates lipophilicity and metabolic stability (blocking P450 oxidation).

Mechanism of Action (Bioactivation)

The biological activity is strictly dependent on the bioactivation of the nitro group. In M.tb, the enzyme Ddn utilizes the cofactor F420H2 to transfer hydride ions to the nitroimidazole.

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Key Pathway:

- Entry: Drug diffuses through the mycolic acid cell wall (facilitated by the C-6 lipophilic tail).
- Activation: Ddn reduces the nitro group (

) to a nitroso (

) and hydroxylamine (

) intermediate.
- Lethality:
  - Respiratory Poisoning: Release of Reactive Nitrogen Species (RNS) including Nitric Oxide (NO).
  - Des-nitro Metabolite: Formation of the des-nitro imidazole, which may inhibit cell wall synthesis.

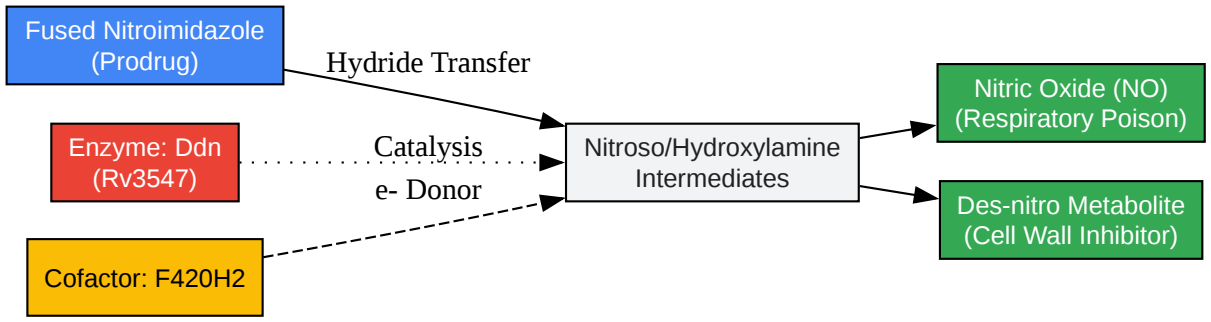


Figure 1: Bioactivation of Fused Nitroimidazoles by Ddn/F420 System

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Synthetic Pathways[3]

The synthesis of 6-substituted fused nitroimidazoles typically proceeds via the alkylation of a 2-bromo-4-nitroimidazole precursor. The bromine atom on the imidazole ring is a critical leaving group that enables the formation of the fused system.

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Retrosynthetic Analysis (Imidazo[2,1-b]oxazine)

The construction of the bicyclic core involves a "2+4" or "3+3" annulation strategy. The most robust route utilizes 2-bromo-4-nitroimidazole reacting with a chiral epoxide (e.g., glycidyl ether) to form the alcohol, followed by cyclization.

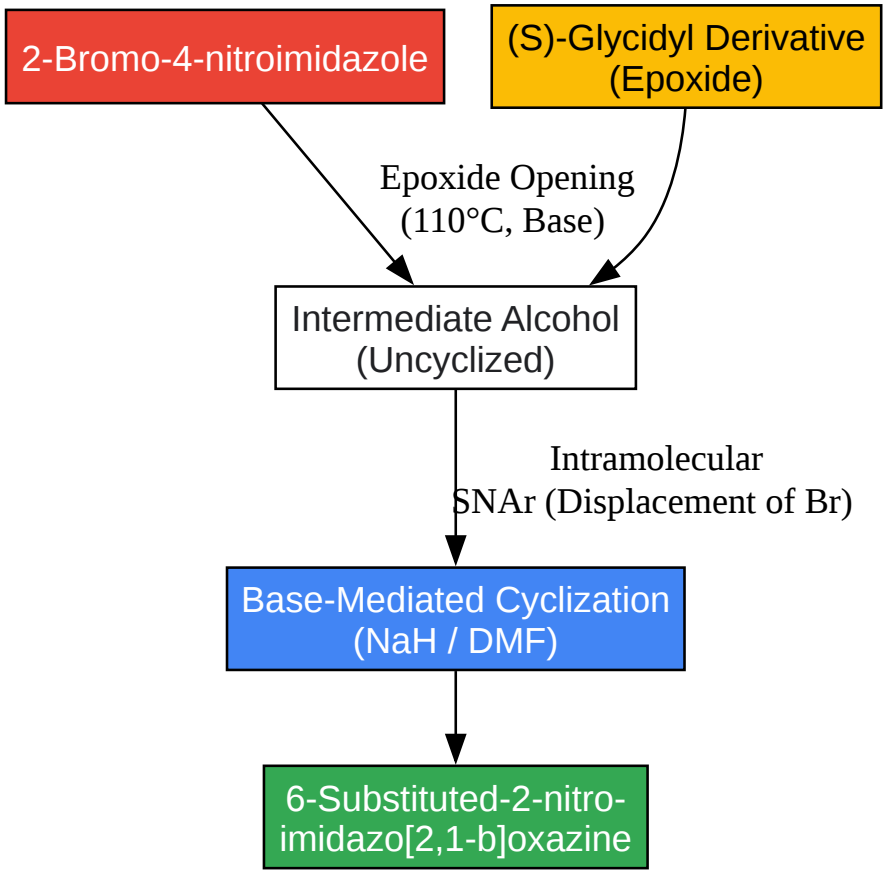


Figure 2: Synthesis of the Fused Nitroimidazole Core via 2-Bromo Displacement

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Protocol: Synthesis of (6S)-2-Nitro-6-bromomethyl-6,7-dihydro-5H-imidazo[2,1-b][1,3]oxazine

Note: This specific intermediate is a versatile electrophile for creating libraries of 6-substituted analogs.

Reagents:

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- 2-Bromo-4-nitroimidazole (1.0 eq)
- (S)-Epibromohydrin (1.2 eq)
- Anhydrous DMF
- Cesium Carbonate (

)

Step-by-Step Methodology:

- Epoxide Opening: Dissolve 2-bromo-4-nitroimidazole (1.92 g, 10 mmol) in anhydrous DMF (20 mL). Add

  (0.5 eq) and stir at 0°C.
- Addition: Dropwise add (S)-epibromohydrin (1.64 g, 12 mmol). Allow to warm to room temperature and stir for 4 hours.
- Cyclization: Heat the reaction mixture to 110°C for 2 hours. The internal N-1 nitrogen attacks the epoxide, opening it to an alcohol, which then attacks C-2 of the imidazole, displacing the bromine (SNAr) to close the ring. Note: In some conditions, the bromine is displaced first.
- Workup: Quench with ice water. Extract with Ethyl Acetate (3x).[2] Wash organic layer with brine. Dry over

  .
- Purification: Flash column chromatography (Hexane:EtOAc 2:1).
- Yield: Expect ~60-70% of the bicyclic core.[3]

Pharmacological Profiling & SAR

Structure-Activity Relationship (SAR)

The 6-position is the "tail" attachment point. Substitutions here dictate:

- Lipophilicity (LogP): Essential for crossing the waxy mycobacterial cell wall.

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- Solubility: 6-bromo analogs are often too lipophilic; polar heteroocycles (pyridines) are preferred.
- Metabolic Stability: A 6-bromo-phenyl tail blocks para-hydroxylation by Cytochrome P450s.

Table 1: Comparative Activity of 6-Substituted Nitroimidazooxazines

Compound	6-Substituent (Tail)	MIC (M.tb H37Rv)	Anaerobic Activity	Notes
PA-824	4-(trifluoromethoxy)benzyloxy	0.015 - 0.25 µM	High	Clinical Standard.
Analog A	6-Bromo-3-pyridinyloxy	0.05 - 0.5 µM	High	Improved solubility due to pyridine N.
Analog B	4-Bromobenzyloxy	0.1 - 0.8 µM	Moderate	High lipophilicity; metabolic liability.
Intermediate	Bromomethyl	> 64 µM	Inactive	Lacks lipophilic tail required for entry.

Toxicology & Safety

- Genotoxicity: Nitroimidazoles are inherently mutagenic in the Ames test (Salmonella) due to nitro reduction. However, bicyclic fused systems like PA-824 show reduced mutagenicity compared to monocyclic 2-nitroimidazoles.
- hERG Inhibition: 6-substituted analogs with highly lipophilic tails (e.g., containing bromine) often show increased hERG binding, leading to QT prolongation risks.

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Assay (MABA)

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Validating the activity of 6-bromo derivatives against M.tb.

- Strain:M. tuberculosis H37Rv.[4][5][6]
- Media: Middlebrook 7H9 broth supplemented with 10% OADC, 0.2% glycerol, and 0.05% Tween 80.
- Plate Prep: Add 100 µL media to 96-well plates.
- Compound: Prepare serial 2-fold dilutions of the 6-bromo derivative in DMSO (Final DMSO < 1%).
- Inoculation: Add 100 µL of bacterial suspension (

  CFU/mL).
- Incubation: 37°C for 7 days.
- Readout: Add Alamar Blue reagent. Incubate 24h. Pink color = Growth; Blue = Inhibition.
- Calculation: Determine lowest concentration preventing color change.

Stability Assay (Microsomal)

Testing if the 6-bromo substitution blocks metabolism.

- System: Pooled human liver microsomes (HLM).
- Reaction: Incubate 1 µM compound with microsomes (0.5 mg protein/mL) and NADPH regenerating system.
- Timepoints: 0, 15, 30, 60 min at 37°C.
- Quench: Acetonitrile containing internal standard.
- Analysis: LC-MS/MS to determine intrinsic clearance (

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